

Essential Safety and Logistical Information for Handling 2-(4-Methylphenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Methylphenoxy)acetohydrazide

Cat. No.: B1331712

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-(4-Methylphenoxy)acetohydrazide** (CAS No. 36304-39-9) was not readily available. The following information is synthesized from the SDSs of structurally similar hydrazide compounds and should be used as a precautionary guide. It is imperative to handle this compound with care, assuming it may possess hazards similar to its chemical analogs.

Immediate Safety and Hazard Information

Researchers, scientists, and drug development professionals must be aware of the potential hazards associated with handling **2-(4-Methylphenoxy)acetohydrazide**. Based on analogous compounds, this chemical is anticipated to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^[1] Some hydrazide derivatives are also suspected of causing genetic defects and cancer.^{[2][3]}

Hazard Classification (Anticipated)

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[1]

Operational Plan: Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure the safety of laboratory personnel.

Minimum PPE Requirements

PPE Component	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	To prevent skin contact.[1]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes and dust.[1]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To minimize inhalation of dust or vapors.[1]

Logistical Plan: Handling, Storage, and Disposal

Proper logistical planning is crucial for maintaining a safe laboratory environment.

Handling and Storage

Aspect	Procedure
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[1]
Storage	Keep container tightly closed in a dry and well-ventilated place. Store locked up.[2][3]

Disposal Plan

Waste Type	Disposal Method
Unused Product	Dispose of contents/container to an approved waste disposal plant.[2][3]
Contaminated PPE	Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Emergency Procedures: First Aid Measures

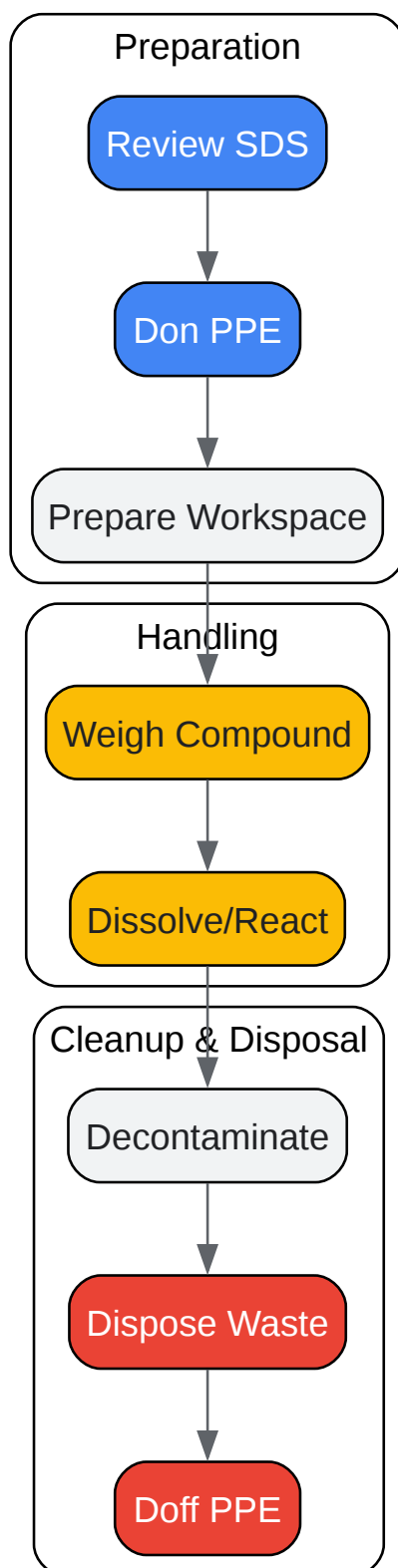
Immediate and appropriate first aid is critical in the event of an exposure.

First Aid Protocols

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth. Immediately call a POISON CENTER or doctor/physician.[2][3]
In Case of Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][3]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2][3]
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]

Experimental Workflow

The following diagram outlines a general workflow for the safe handling of a chemical powder like **2-(4-Methylphenoxy)acetohydrazide** in a laboratory setting.



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Safe handling workflow for chemical powders.

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